

Personal protective equipment for handling 2,3,4-Trifluoroaniline

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Compound of Interest

Compound Name: 2,3,4-Trifluoroaniline

Cat. No.: B1293922

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Essential Safety and Handling Guide for 2,3,4-Trifluoroaniline

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **2,3,4-Trifluoroaniline**, ensuring laboratory safety and operational integrity.

This document provides critical safety and logistical information for the handling of **2,3,4-Trifluoroaniline** (CAS No. 3862-73-5). Adherence to these protocols is essential for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2,3,4-Trifluoroaniline is a hazardous chemical that requires stringent safety measures. It is harmful if swallowed or in contact with the skin, causes skin irritation, and can lead to serious eye damage.^[1] Prolonged or repeated exposure may cause organ damage. Furthermore, this substance is toxic to aquatic life with long-lasting effects.^{[2][3]}

Quantitative Data Summary:

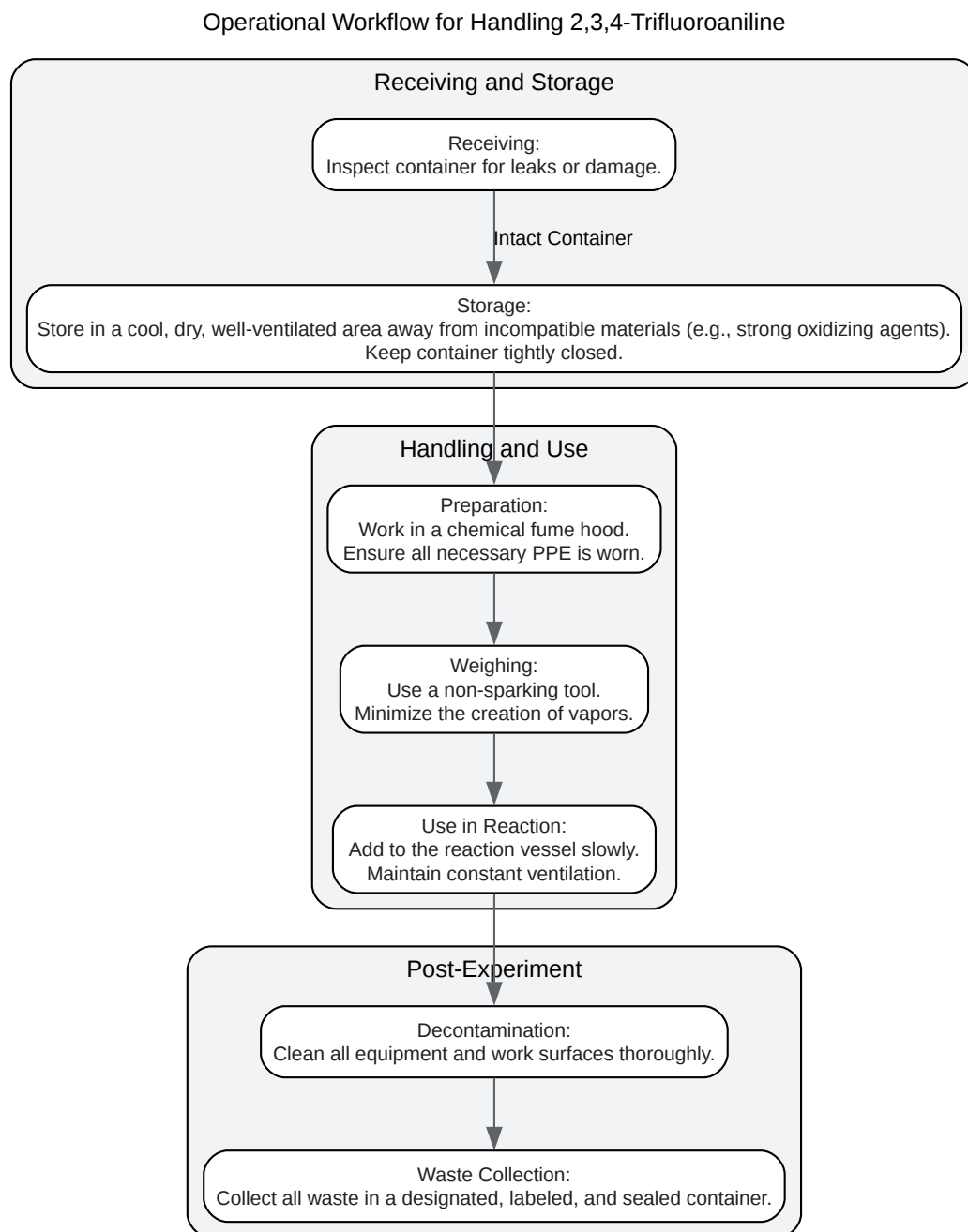
Property	Value	Source
Molecular Formula	C6H4F3N	[1]
Molecular Weight	147.10 g/mol	
Form	Liquid	
Boiling Point	92 °C at 48 mmHg	
Density	1.393 g/mL at 25 °C	
Flash Point	68 °C (154.4 °F) - closed cup	
CAS Number	3862-73-5	[2]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield (8-inch minimum). [3]	To protect against splashes and vapors that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (Butyl rubber, Neoprene, or PVC) and a complete suit protecting against chemicals.	To prevent skin contact, which can be harmful. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[2] [3] A full-face supplied air respirator may be necessary for higher concentrations.[3]	To prevent inhalation of harmful vapors.

Operational Plan for Handling

A systematic approach to handling **2,3,4-Trifluoroaniline** is crucial for safety. The following workflow outlines the key steps from receiving the chemical to its use in experimental procedures.



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Caption: Operational workflow for handling **2,3,4-Trifluoroaniline**.

Disposal Plan

Proper disposal of **2,3,4-Trifluoroaniline** and its contaminated materials is critical to prevent environmental harm and ensure regulatory compliance.

Step-by-Step Disposal Protocol:

- **Waste Segregation:** All waste contaminated with **2,3,4-Trifluoroaniline**, including unused product, reaction residues, and contaminated lab supplies (e.g., gloves, pipette tips), must be collected in a dedicated, properly labeled, and sealed waste container.
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**2,3,4-Trifluoroaniline**" and associated hazard symbols.
- **Storage of Waste:** Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- **Professional Disposal:** Arrange for the disposal of the hazardous waste through a licensed chemical waste disposal company.^[4] This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.^[3]
- **Contaminated Packaging:** Empty containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.^[5]

Emergency Procedures

In the event of an accidental spill or exposure, immediate and appropriate action is required to mitigate harm.

Emergency Response Workflow:



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Caption: Emergency response workflow for incidents involving **2,3,4-Trifluoroaniline**.

First Aid Measures:

- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.^[2]

- Skin Contact: In case of skin contact, immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[2]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[2]
- Ingestion: If swallowed, rinse your mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2]

By strictly following these guidelines, you can significantly reduce the risks associated with handling **2,3,4-Trifluoroaniline** and maintain a safe and productive research environment. Always refer to the specific Safety Data Sheet (SDS) provided by your supplier for the most detailed and up-to-date information.

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